

GSK-923295 stability and storage conditions

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Compound of Interest

Compound Name: GSK-923295

Cat. No.: B607873

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GSK-923295 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of **GSK-923295**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **GSK-923295** powder?

A1: For long-term stability, **GSK-923295** in its solid (powder) form should be stored at -20°C.[1][2][3][4][5] Some suppliers suggest that storage at 4°C is also acceptable for shorter periods.[2][6]

Q2: How should I store **GSK-923295** after dissolving it in a solvent?

A2: Once dissolved, it is crucial to aliquot the **GSK-923295** solution and store it at -80°C to prevent degradation from repeated freeze-thaw cycles.[6] Storage at -20°C is also an option, but for a shorter duration.[2][6]

Q3: What is the shelf-life of **GSK-923295** under different storage conditions?

A3: The stability of **GSK-923295** varies depending on its form and storage temperature. The following table summarizes the recommended storage durations.

Q4: In which solvents is **GSK-923295** soluble?

A4: **GSK-923295** is soluble in DMSO.[3][4][5][6][7][8] It is insoluble in water.[4][8] For in vivo experiments, a common vehicle is a mixture of N,N-dimethylacetamide (DMA) and Cremophor.[9]

Q5: What is the mechanism of action of **GSK-923295**?

A5: **GSK-923295** is a potent and specific allosteric inhibitor of the centromere-associated protein-E (CENP-E) kinesin motor ATPase activity.[2][6][7][10][11] It functions by stabilizing the interaction of the CENP-E motor domain with microtubules, which inhibits the release of inorganic phosphate.[6][12] This leads to a failure in metaphase chromosome alignment, inducing mitotic arrest and subsequent apoptosis (cell death).[1][9][10][12]

Troubleshooting Guides

Issue 1: Difficulty dissolving **GSK-923295** powder.

- Possible Cause: **GSK-923295** may require assistance to fully dissolve, especially at higher concentrations.
- Solution: To aid dissolution, you can warm the solution tube at 37°C for approximately 10 minutes or use an ultrasonic bath for a short period.[4] It is also critical to use fresh, anhydrous DMSO, as absorbed moisture can significantly reduce the solubility of the compound.[6][8]

Issue 2: Inconsistent experimental results.

- Possible Cause 1: Compound degradation. Improper storage or repeated freeze-thaw cycles of stock solutions can lead to the degradation of **GSK-923295**.
- Solution 1: Always aliquot stock solutions into single-use volumes and store them at -80°C to maintain stability.[6] Avoid using a solution that has been repeatedly frozen and thawed.
- Possible Cause 2: Cellular Efflux. Some cell lines may actively pump the compound out, reducing its effective intracellular concentration.
- Solution 2: While not directly reported for **GSK-923295**, if efflux is suspected, co-incubation with an efflux pump inhibitor might be considered, though this would need to be validated for

your specific cell line.

Data Presentation

Table 1: Recommended Storage Conditions and Stability

Form	Storage Temperature	Recommended Duration	Citations
Solid (Powder)	-20°C	Up to 3 years	[1][2][6]
4°C	Up to 2 years	[2][6]	
In Solvent (DMSO)	-80°C	6 months	[2][6]
-20°C	1 to 6 months	[2][6]	

Table 2: Solubility of **GSK-923295**

Solvent	Concentration	Notes	Citations
DMSO	≥29.6 mg/mL to 100 mg/mL	Use of fresh, anhydrous DMSO is recommended.[6][8] Warming or sonication can aid dissolution.[4]	[3][4][6][8]
Ethanol	≥14.87 mg/mL	Requires sonication.	[4]
Water	Insoluble	[4][8]	

Experimental Protocols

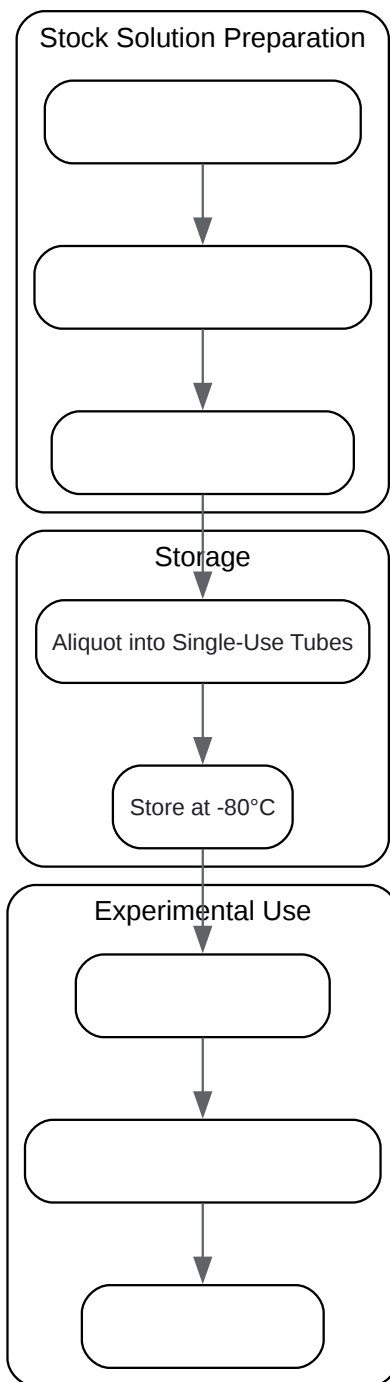
Protocol 1: Preparation of a 10 mM **GSK-923295** Stock Solution in DMSO

- Calculate Required Mass: The molecular weight of **GSK-923295** is 592.13 g/mol .[1][7] To prepare 1 mL of a 10 mM stock solution, you will need 5.92 mg of **GSK-923295** powder.

- Dissolution: Add the calculated mass of **GSK-923295** to a sterile microcentrifuge tube. Add 1 mL of fresh, anhydrous DMSO.
- Aid Dissolution (if necessary): Vortex the tube thoroughly. If the compound does not fully dissolve, warm the tube at 37°C for 10 minutes or place it in an ultrasonic bath for a few minutes until the solution is clear.[\[4\]](#)
- Storage: Aliquot the stock solution into single-use volumes in sterile cryovials. Store the aliquots at -80°C.[\[6\]](#)

Visualizations

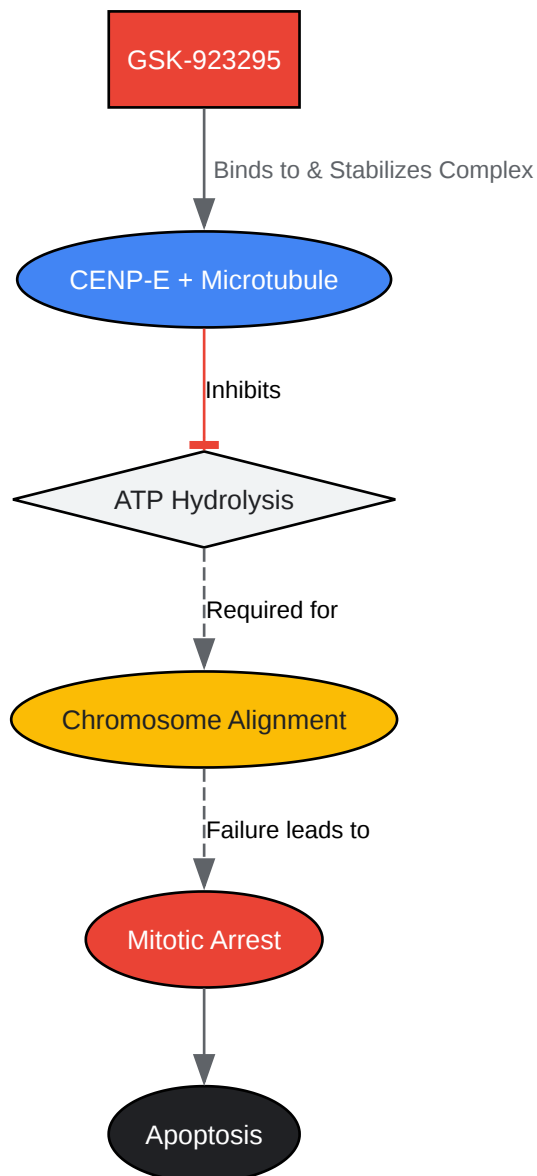
Experimental Workflow: GSK-923295 Stock Preparation and Use



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Caption: Workflow for preparing and using **GSK-923295** solutions.

GSK-923295 Mechanism of Action

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Caption: Simplified signaling pathway of **GSK-923295**'s action.

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